

Standard experimental protocols for using Sophocarpine monohydrate.

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Compound of Interest

Compound Name: Sophocarpine monohydrate

Cat. No.: B7980214

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Application Notes and Protocols for Sophocarpine Monohydrate

Introduction

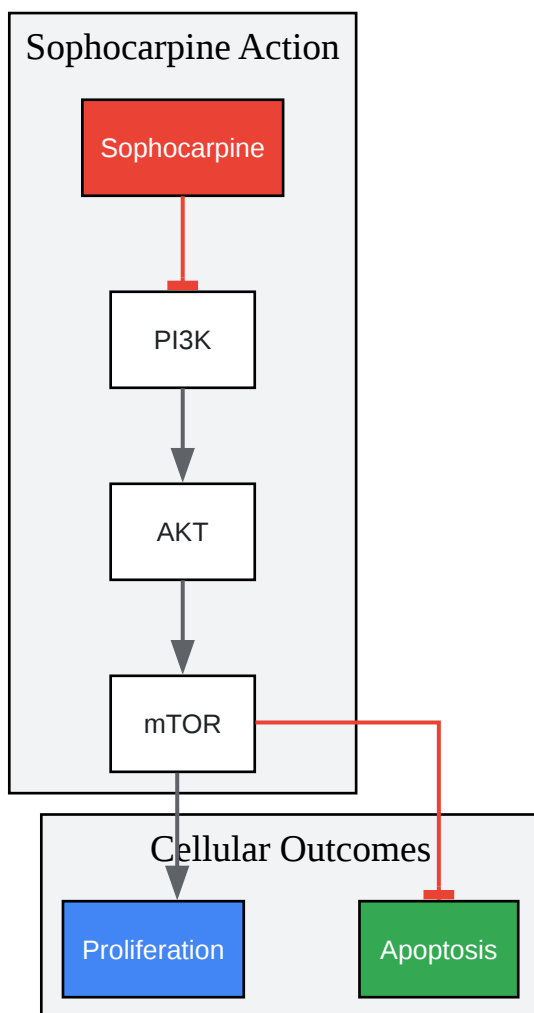
Sophocarpine is a quinolizidine alkaloid naturally occurring in plants from the Sophora genus, such as *Sophora alopecuroides* L.[1][2]. As a bioactive compound with a long history in traditional medicine, it has garnered significant interest in the scientific community. Extensive research has demonstrated its wide range of pharmacological activities, including anti-inflammatory, anticancer, antiviral, analgesic, and organ-protective effects[1][2]. These effects are attributed to its ability to modulate multiple key cellular signaling pathways, such as NF-κB, MAPK, and PI3K/AKT[1]. These application notes provide detailed experimental protocols and summarized data to guide researchers in utilizing Sophocarpine for in vitro and in vivo studies.

Section 1: Key Signaling Pathways Modulated by Sophocarpine

Sophocarpine exerts its biological effects by targeting critical cellular signaling cascades involved in inflammation, cell proliferation, and apoptosis.

1.1 PI3K/AKT/mTOR Pathway

In various cancer models, including castration-resistant prostate cancer, Sophocarpine has been shown to inhibit the PI3K/AKT/mTOR signaling pathway. This inhibition suppresses tumor cell proliferation, migration, and invasion while promoting apoptosis, highlighting its potential as an anti-cancer agent.



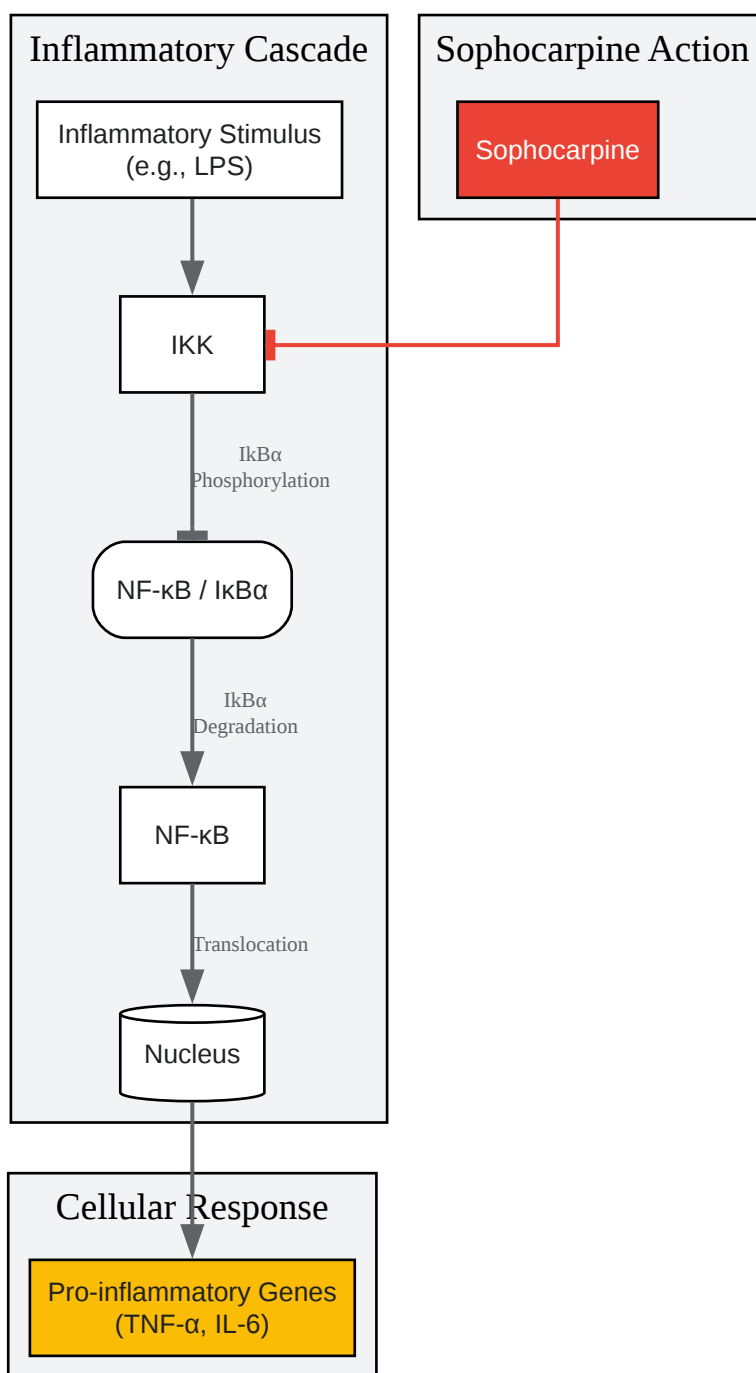
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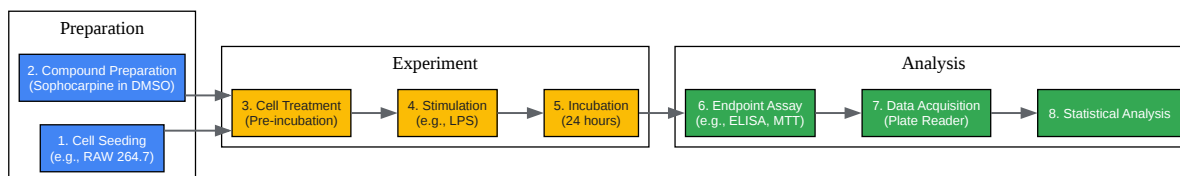
Sophocarpine inhibits the pro-survival PI3K/AKT/mTOR pathway.

1.2 NF- κ B and MAPK Pathways

Sophocarpine demonstrates potent anti-inflammatory properties by downregulating the NF- κ B and MAPK signaling pathways. In models of inflammation, such as LPS-stimulated

macrophages, Sophocarpine reduces the production of pro-inflammatory cytokines like TNF- α and IL-6.





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References

- 1. A review on the pharmacology, pharmacokinetics and toxicity of sophocarpine - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Frontiers | A review on the pharmacology, pharmacokinetics and toxicity of sophocarpine [frontiersin.org]
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